

Application Notes and Protocols for PF-04628935 in Cell Culture Experiments

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Compound of Interest

Compound Name: PF-04628935

Cat. No.: B609930

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-04628935 is a potent and selective antagonist/inverse agonist of the ghrelin receptor, also known as the growth hormone secretagogue receptor type 1a (GHS-R1a). With an IC₅₀ of 4.6 nM, this small molecule is a valuable tool for investigating the physiological roles of the ghrelin system, which is implicated in appetite regulation, energy homeostasis, and various metabolic disorders. These application notes provide detailed protocols for the preparation and use of **PF-04628935** in cell culture experiments, enabling researchers to effectively study its effects on GHS-R1a signaling.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **PF-04628935** is provided in the table below. This information is crucial for the accurate preparation of stock solutions and subsequent dilutions for cell culture experiments.

Property	Value
Appearance	White to beige powder
Molecular Formula	C ₂₄ H ₂₆ ClN ₇ OS
Molecular Weight	496.03 g/mol
Solubility	Soluble in DMSO at 10 mg/mL
Purity	≥98% (HPLC)
Storage Temperature	Room temperature

Experimental Protocols

1. Preparation of **PF-04628935** Stock Solution (10 mM)

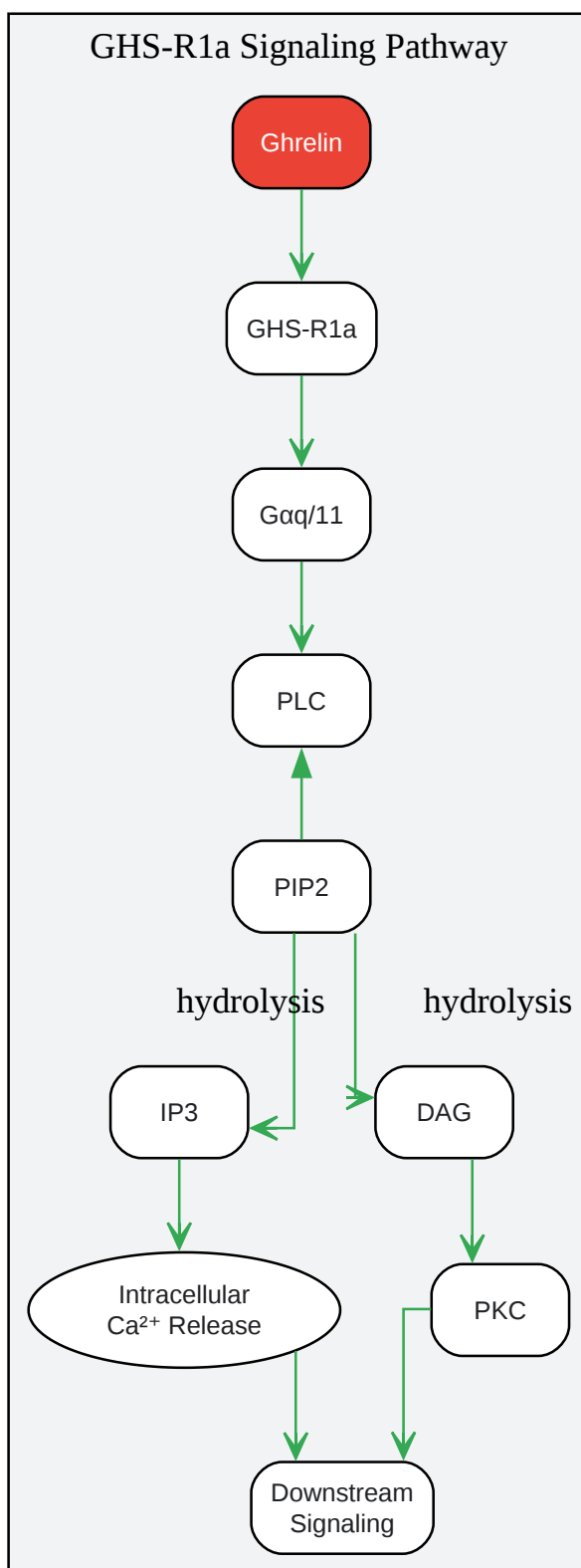
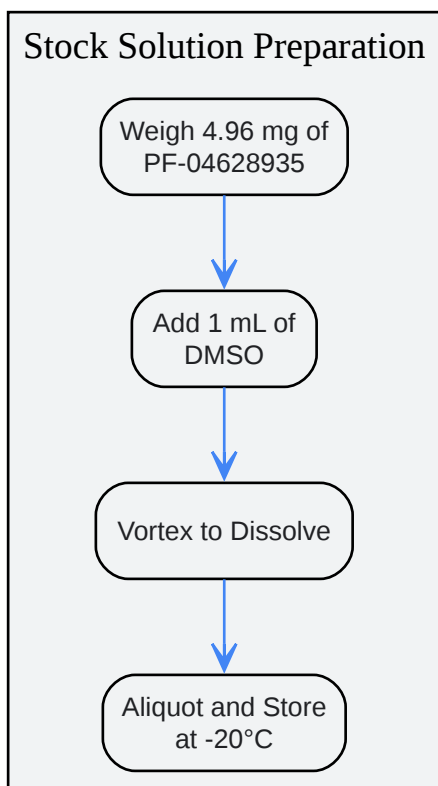
Materials:

- **PF-04628935** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- **Weighing the Compound:** In a sterile environment (e.g., a laminar flow hood), accurately weigh out 4.96 mg of **PF-04628935** powder and transfer it to a sterile microcentrifuge tube.
- **Dissolution:** Add 1 mL of sterile DMSO to the tube containing the **PF-04628935** powder.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved, resulting in a clear 10 mM stock solution.

- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use.



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